

Essential Safety and Disposal Procedures for 2-(3-Fluorophenyl)benzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(3-Fluorophenyl)benzonitrile

Cat. No.: B059359

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Disclaimer: No specific Safety Data Sheet (SDS) was found for **2-(3-Fluorophenyl)benzonitrile**. The following guidance is based on the safety data for closely related isomers, such as 2-(4-Fluorophenyl)benzonitrile and other fluorinated benzonitrile compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

This document provides essential safety information and a step-by-step guide for the proper disposal of **2-(3-Fluorophenyl)benzonitrile**, catering to researchers, scientists, and professionals in drug development.

Key Safety and Hazard Information

Based on data for analogous compounds, **2-(3-Fluorophenyl)benzonitrile** is anticipated to possess the following hazards. This information should be handled with care, and all safety precautions should be strictly followed.

Property	Information (based on 2-(4-Fluorophenyl)benzonitrile and related compounds)
CAS Number	Not found for 2-(3-Fluorophenyl)benzonitrile.
Molecular Formula	C ₁₃ H ₈ FN
Molecular Weight	197.21 g/mol
Appearance	Expected to be a solid or liquid at room temperature.
Primary Hazards	Harmful if swallowed[1], Causes skin irritation[1], Causes serious eye irritation[1], May cause respiratory irritation[1].
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases[2].
Hazardous Decomposition Products	Under combustion, may produce carbon oxides (CO, CO ₂), nitrogen oxides (NO _x), and hydrogen fluoride (HF)[2].

Experimental Protocols: Proper Disposal Procedures

The disposal of **2-(3-Fluorophenyl)benzonitrile** must be handled as hazardous waste, in strict accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **2-(3-Fluorophenyl)benzonitrile**. This includes:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles or a face shield.

- A lab coat.
- All handling of the material, including preparation for disposal, should be conducted in a well-ventilated area, preferably within a chemical fume hood.

2. Waste Segregation and Collection:

- Designate a specific, labeled, and sealed container for halogenated organic waste.
- Do not mix **2-(3-Fluorophenyl)benzonitrile** with non-halogenated solvents or other incompatible waste streams.
- Keep the original product container for waste collection if possible. If not, use a chemically compatible and clearly labeled waste container.

3. Spill Management:

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or commercial sorbent).
- Carefully collect the absorbent material and contaminated surfaces into a sealed, labeled container for hazardous waste disposal.
- For larger spills, evacuate the area and contact your institution's EHS department immediately.

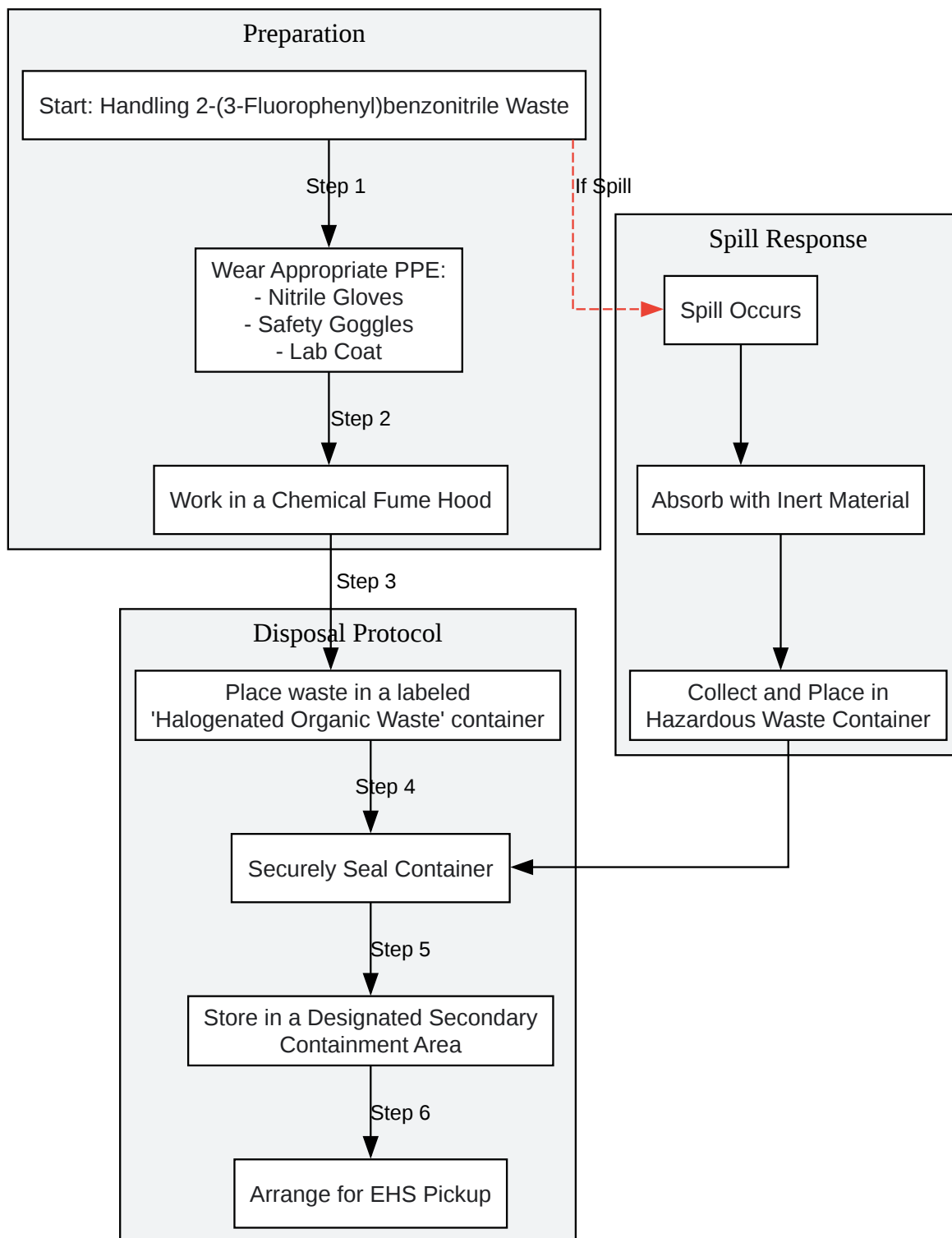
4. Step-by-Step Disposal Protocol:

- Preparation: Ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
- Containerization: Place the waste **2-(3-Fluorophenyl)benzonitrile**, including any contaminated materials (e.g., weigh boats, pipette tips), into a designated and properly labeled hazardous waste container. The label should clearly state "Halogenated Organic Waste" and list the chemical name.
- Sealing: Securely seal the waste container to prevent any leaks or evaporation.

- **Storage:** Store the sealed waste container in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials, until it is collected by the EHS department.
- **Documentation:** Maintain a log of the waste generated, including the chemical name, quantity, and date of disposal.
- **Collection:** Arrange for the collection of the hazardous waste through your institution's EHS department.

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **2-(3-Fluorophenyl)benzonitrile**.



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Caption: Disposal workflow for **2-(3-Fluorophenyl)benzonitrile**.

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References

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- 2. fishersci.com [fishersci.com]
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